

Technical Guide: Physicochemical Properties of N-Ethylbutanamide

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Compound of Interest

Compound Name: N-Ethylbutanamide

Cat. No.: B082582

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential physicochemical data for **N-Ethylbutanamide**, a secondary amide of interest in various chemical and pharmaceutical research contexts.

Molecular Identity and Properties

N-Ethylbutanamide is a chemical compound classified as a secondary amide. Its fundamental molecular and physical properties are summarized below.

Data Presentation: Core Molecular Information

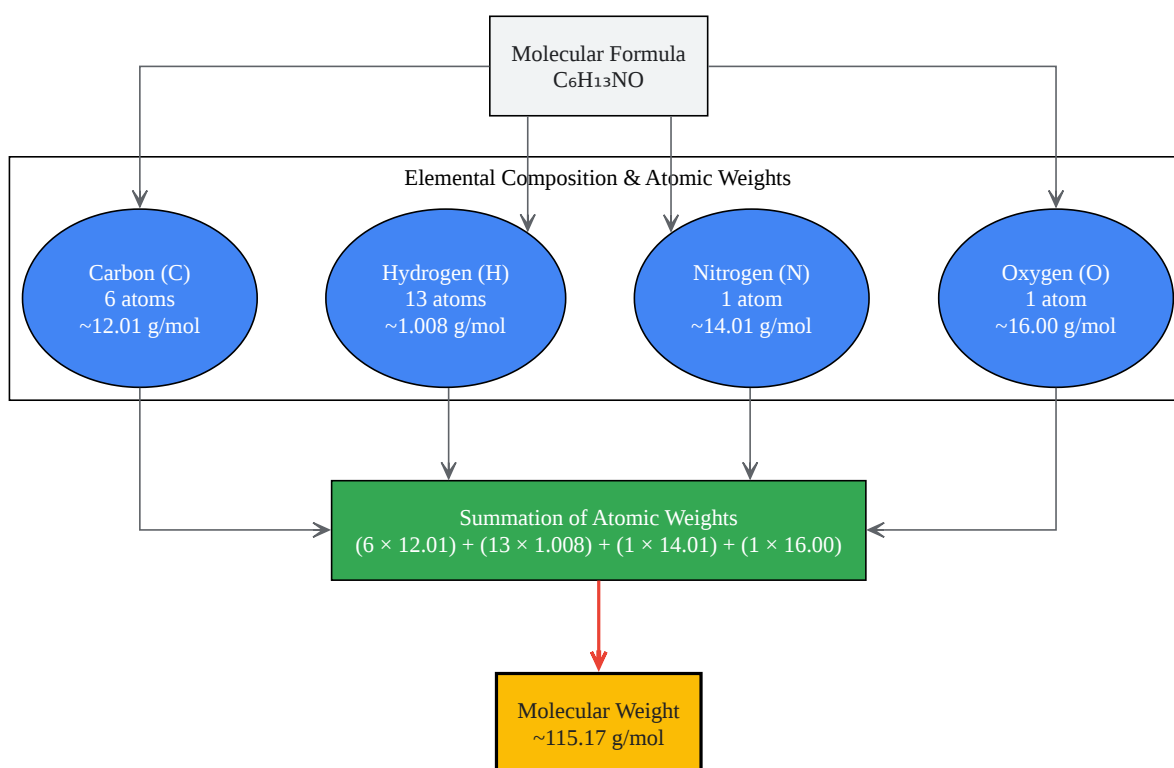
Parameter	Value	Source(s)
Chemical Formula	C ₆ H ₁₃ NO	[1][2][3][4]
Molecular Weight	115.17 g/mol	[3][4][5]
115.1735 g/mol	[2]	
115.176 g/mol	[1]	
CAS Registry Number	13091-16-2	[1][2][5]

Experimental Protocols

Detailed experimental protocols for the synthesis or analysis of **N-Ethylbutanamide** are not available within the scope of the provided search results. Methodologies would typically involve standard organic synthesis techniques, such as the reaction of butanoyl chloride with ethylamine, followed by purification and characterization using methods like NMR spectroscopy, mass spectrometry, and gas chromatography.

Visualization of Molecular Composition

The following diagram illustrates the logical relationship between the elemental composition of **N-Ethylbutanamide** and the calculation of its molecular weight.



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Caption: Elemental contribution to the molecular weight of **N-Ethylbutanamide**.

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References

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